

Commercial Suppliers and Technical Guide for Pimozide-d4 Reference Standard

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Compound of Interest

Compound Name: Pimozide-d4-1

Cat. No.: B14862191

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For researchers, scientists, and drug development professionals requiring a stable isotope-labeled internal standard for the quantification of Pimozide, Pimozide-d4 is the designated reference material. This technical guide provides an in-depth overview of its commercial availability, key technical data, and a general protocol for its application in analytical methodologies.

Commercial Availability and Specifications

Pimozide-d4 is available from several specialized chemical suppliers. The following table summarizes the key quantitative information from various commercial sources to facilitate comparison.

Supplier	Catalog/Product Number	Molecular Formula	CAS Number (Unlabeled)	Purity	Deuterium Incorporation	Storage
Cayman Chemical	28617[1]	C ₂₈ H ₂₅ D ₄ F ₂ N ₃ O[1]	2062-78-4[2][3]	≥98% (Pimozide) [1]	≥99% (d ₁ -d ₄)[1]	-20°C[1][3]
Acanthus Research	ACB-161030-0068[4]	C ₂₈ H ₂₅ D ₄ F ₂ N ₃ O[4]	2062-78-4[4]	Not specified	Not specified	Not specified
Simson Pharma	P670001[5]	C ₂₈ H ₂₅ D ₄ F ₂ N ₃ O[5]	Not Applicable	Not specified	Not specified	Not specified
Veeprho	Not specified	C ₂₈ H ₂₅ D ₄ F ₂ N ₃ O[6]	Not Applicable	Not specified	Not specified	Not specified
TLC Pharmaceutical Standards	P-801[7]	C ₂₈ H ₂₅ D ₄ F ₂ N ₃ O[7]	Not Applicable	Not specified	Not specified	Not specified

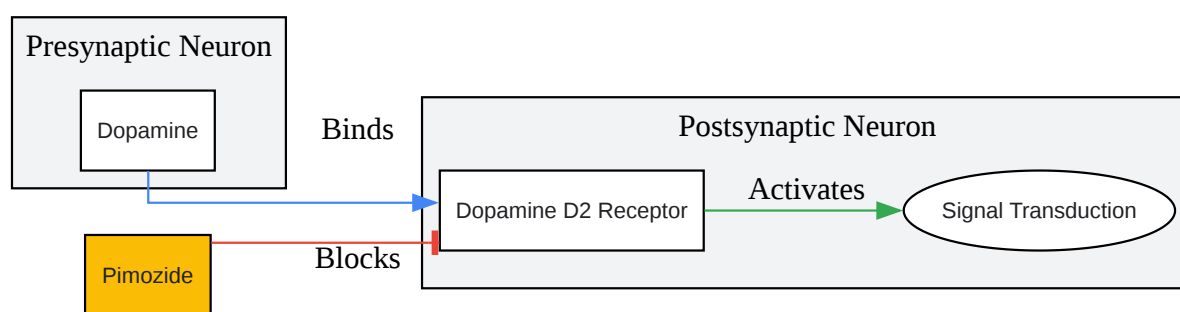
Note: Researchers should always request a lot-specific Certificate of Analysis (CoA) from the supplier for detailed purity and characterization data.

Physicochemical Properties of Pimozide (Parent Compound)

Property	Value	Source
Molecular Formula	C ₂₈ H ₂₉ F ₂ N ₃ O	[2][3][8]
Molecular Weight	461.6 g/mol	[2][3]
CAS Number	2062-78-4	[2][3][8][9]
Melting Point	214-218 °C	[9]
UV/Vis (λ _{max})	283 nm	[2][3]
Solubility	Soluble in DMSO and DMF (~30 mg/ml), and ethanol (~3 mg/ml).[3]	[3]

Mechanism of Action: Dopamine Receptor Antagonism

Pimozide, the unlabeled parent compound, primarily functions as a dopamine receptor antagonist with high affinity for D₂, D₃, and D₄ receptors.[1][2] Its therapeutic effects in conditions like Tourette syndrome are attributed to this mechanism. The diagram below illustrates the simplified signaling pathway.



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Caption: Simplified diagram of Pimozide's antagonistic action on dopamine D2 receptors.

Experimental Protocol: Use of Pimozide-d4 as an Internal Standard

Pimozide-d4 is intended for use as an internal standard for the quantification of pimozide in biological matrices by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] The following is a generalized workflow.

1. Preparation of Stock Solutions:

- Pimozide Standard: Prepare a stock solution of unlabeled Pimozide in a suitable organic solvent (e.g., methanol, acetonitrile).
- Pimozide-d4 Internal Standard (IS): Prepare a stock solution of Pimozide-d4 in the same solvent.^[1]

2. Calibration Curve Preparation:

- Create a series of calibration standards by spiking a known amount of the Pimozide-d4 internal standard solution and varying concentrations of the Pimozide standard solution into a blank biological matrix (e.g., plasma, urine).

3. Sample Preparation:

- To the unknown biological samples, add a known amount of the Pimozide-d4 internal standard solution.
- Perform a sample extraction procedure (e.g., solid-phase extraction, liquid-liquid extraction) to isolate the analyte and internal standard.
- Evaporate the solvent and reconstitute the residue in a suitable mobile phase for LC-MS or derivatize for GC-MS if necessary.

4. Instrumental Analysis:

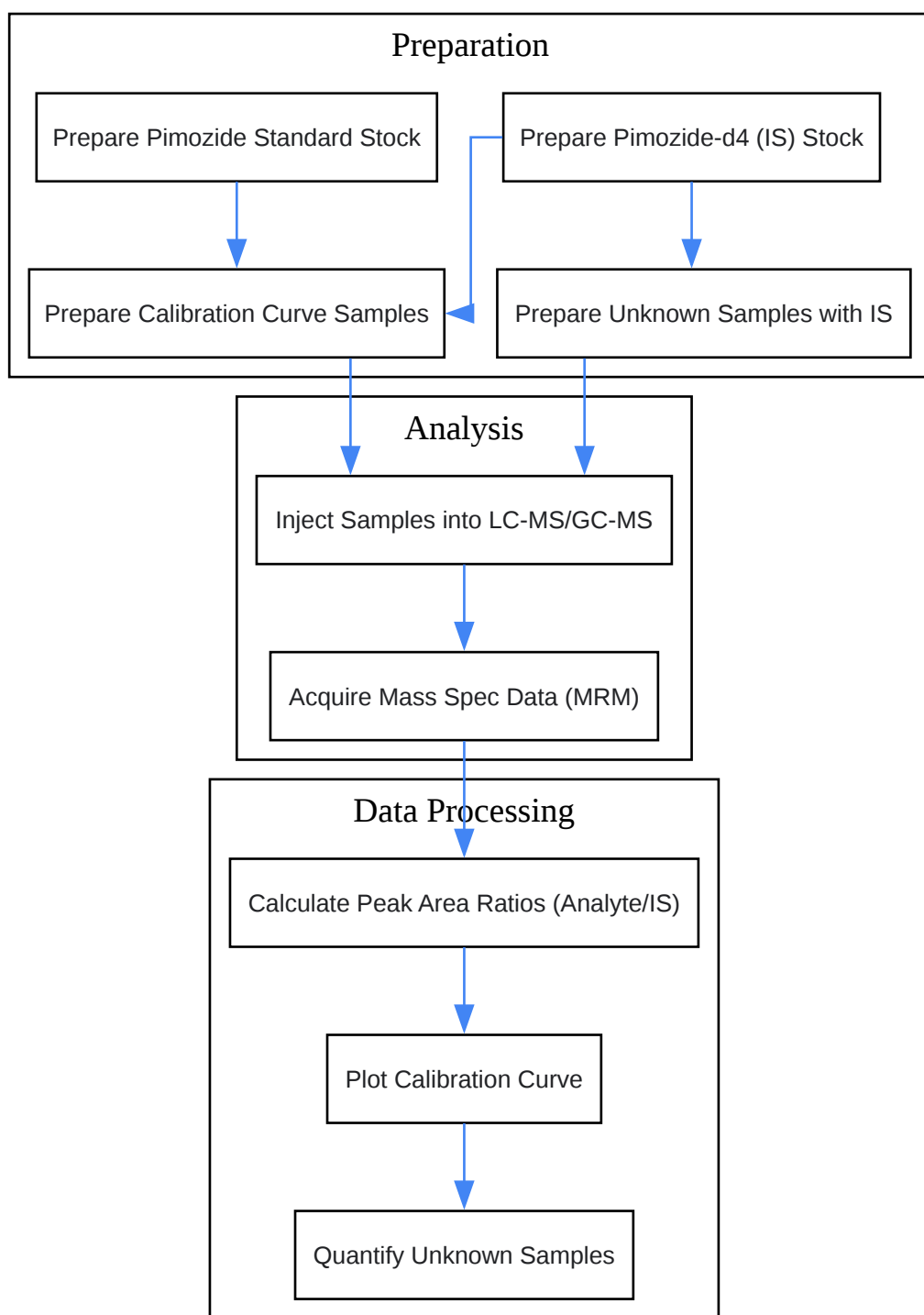
- Inject the prepared calibration standards and unknown samples into the LC-MS or GC-MS system.

- Monitor the characteristic parent and product ions for both Pimozide and Pimozide-d4 using Multiple Reaction Monitoring (MRM) or a similar mass spectrometric technique.

5. Data Analysis:

- Calculate the peak area ratio of the analyte (Pimozide) to the internal standard (Pimozide-d4) for each calibration standard and unknown sample.
- Construct a calibration curve by plotting the peak area ratios against the corresponding concentrations of the Pimozide standards.
- Determine the concentration of Pimozide in the unknown samples by interpolating their peak area ratios from the calibration curve.

The following diagram illustrates this experimental workflow.



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Caption: General workflow for quantification of Pimozide using Pimozide-d4 as an internal standard.

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